

Pharmacokinetic Parameters of δ -Tocotrienol

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Compound Focus: Alpha-Tocotrienol

CAS No.: 1721-51-3

Cat. No.: S579539

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Parameter	750 mg Dose	1000 mg Dose
Elimination Half-life ($t_{1/2}$)	2.74 hours	2.68 hours [1]
Time to Max Concentration (T_{max})	3.33 - 4 hours	3.33 - 4 hours [1]
Area Under Curve ($AUC_{0-\infty}$)	8688 ng·h/mL	9633 ng·h/mL [1]
Max Concentration (C_{max})	1444 ng/mL	1592 ng/mL [1]

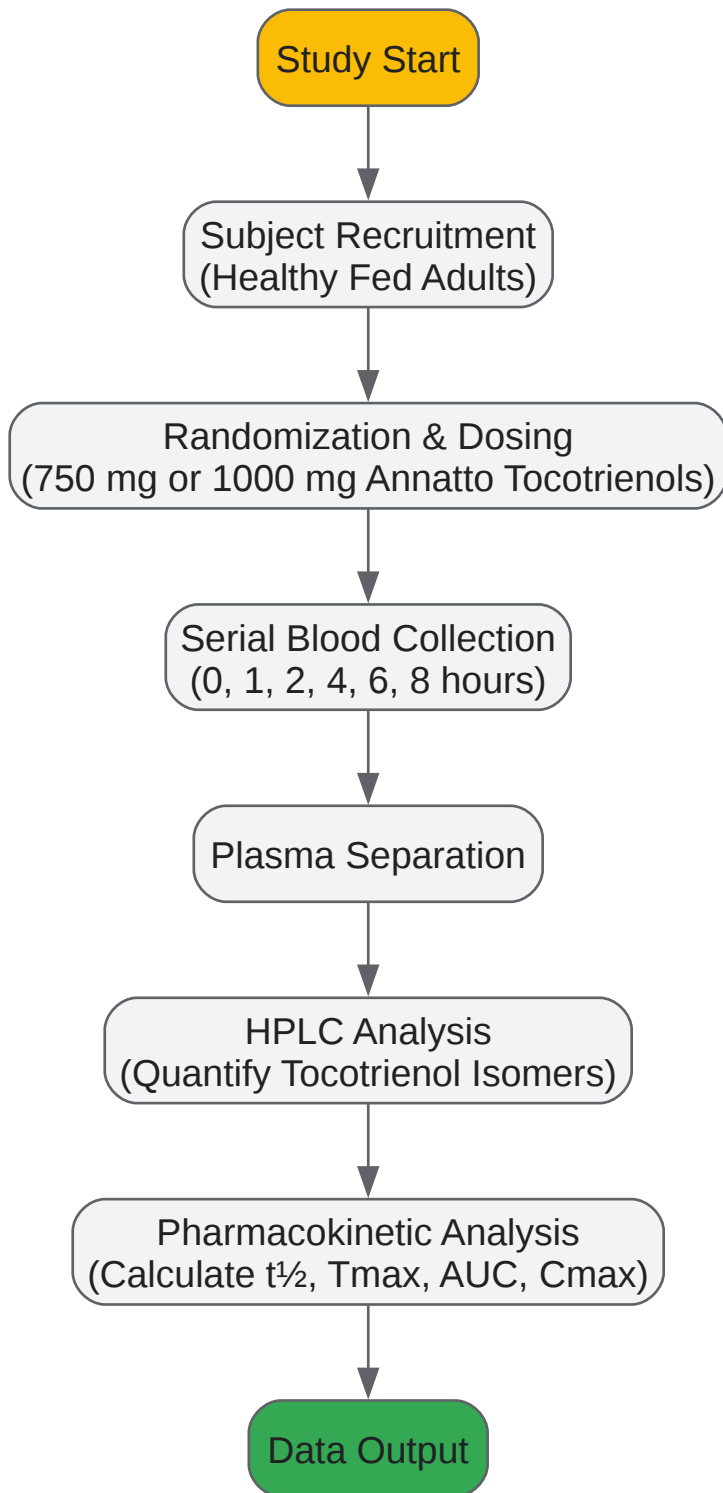
Experimental Protocol for Half-Life Determination

The data in the table above was derived from a specific clinical study design. Here is a detailed breakdown of the methodology [1]:

- 1. Study Design:** An open-label, randomized study was conducted.
- 2. Subjects:** The study included healthy fed subjects. The specific study reporting half-life used a small cohort (n=3 per dose group).
- 3. Supplementation:** Subjects received a single oral dose of either **750 mg or 1000 mg** of an annatto-based tocotrienol supplement. The supplement composition was **90% δ -tocotrienol and 10% γ -tocotrienol**.
- 4. Blood Sampling:** Blood samples were collected at predetermined time points: **0 (baseline), 1, 2, 4, 6, and 8 hours** after supplementation.

- **5. Plasma Analysis:** Plasma was separated from the blood samples. The concentrations of all tocopherol and tocotrienol isomers were quantified using **High-Performance Liquid Chromatography (HPLC)**.
- **6. Pharmacokinetic Calculation:** The elimination half-life ($t_{1/2}$) and other parameters were calculated from the plasma concentration-time data using non-compartmental analysis.

The following diagram illustrates this experimental workflow:



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Human pharmacokinetic study workflow for tocotrienols

Key Mechanisms Influencing Tocotrienol Half-Life

The relatively short half-life of tocotrienols, compared to α -tocopherol, is primarily due to differences in how the body processes them.

- **Hepatic Metabolism:** Tocotrienols are rapidly metabolized in the liver by cytochrome P450 enzymes (CYP3A4 and CYP4F2), undergoing ω -hydroxylation followed by β -oxidation. The final metabolites, Carboxyethyl Hydroxychromanol (CEHC) and others, are then excreted in urine [1] [2].
- **Discrimination by α -TTP:** The hepatic α -tocopherol transfer protein (α -TTP) is crucial for maintaining plasma vitamin E levels. It has a strong binding preference for α -tocopherol and a very low affinity for tocotrienols. Without efficient binding to α -TTP, tocotrienols are not effectively resecreted into the bloodstream and are instead targeted for metabolism and excretion [3].

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References

1. Evaluation of Pharmacokinetics, and Bioavailability ... [pmc.ncbi.nlm.nih.gov]
2. Human oral bioavailability and pharmacokinetics of ... [sciencedirect.com]
3. Tocotrienols: A Family of Molecules with Specific Biological ... [pmc.ncbi.nlm.nih.gov]

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